

Penethamate: A Technical Guide to its Chemical Properties and Mechanism of Action

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Compound of Interest

Compound Name: **Penethamate**

Cat. No.: **B1198818**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and pharmacological properties of **Penethamate**. The information is intended for researchers, scientists, and professionals involved in drug development and veterinary medicine.

Core Chemical Data

Penethamate is an ester of benzylpenicillin, and it is the hydriodide salt form that is commonly used in pharmaceutical preparations. The key chemical identifiers for both the free base and the hydriodide salt are summarized below.

Compound	CAS Number	Molecular Formula
Penethamate	3689-73-4	C ₂₂ H ₃₁ N ₃ O ₄ S
Penethamate Hydriodide	808-71-9	C ₂₂ H ₃₂ IN ₃ O ₄ S

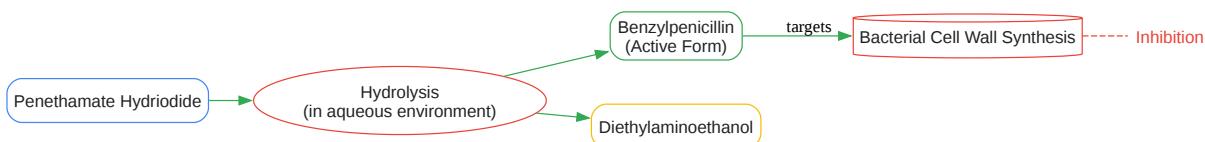
Mechanism of Action: From Prodrug to Active Antibiotic

Penethamate itself is a prodrug, meaning it is biologically inactive until it is metabolized in the body. Its therapeutic effect is realized after it undergoes hydrolysis.

Hydrolysis and Activation

In an aqueous environment, **Penethamate** is hydrolyzed to form benzylpenicillin (penicillin G), which is the active antibacterial agent, and diethylaminoethanol.^{[1][2]} This conversion is a critical step for its antimicrobial activity.

The following diagram illustrates the activation pathway of **Penethamate**.



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Caption: Activation pathway of **Penethamate** to its active form, Benzylpenicillin.

Antibacterial Action of Benzylpenicillin

Once released, benzylpenicillin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.^{[1][3]} This action is primarily effective against gram-positive bacteria such as *Staphylococcus* spp. and *Streptococcus* spp.^[2]

Experimental Protocols: Reconstitution and Administration

Penethamate hydriodide is typically supplied as a dry powder that requires reconstitution before administration, which is usually via intramuscular injection.^[2]

Reconstitution of Penethamate Hydriodide for Injection

Objective: To prepare a sterile suspension of **Penethamate** hydriodide suitable for intramuscular injection.

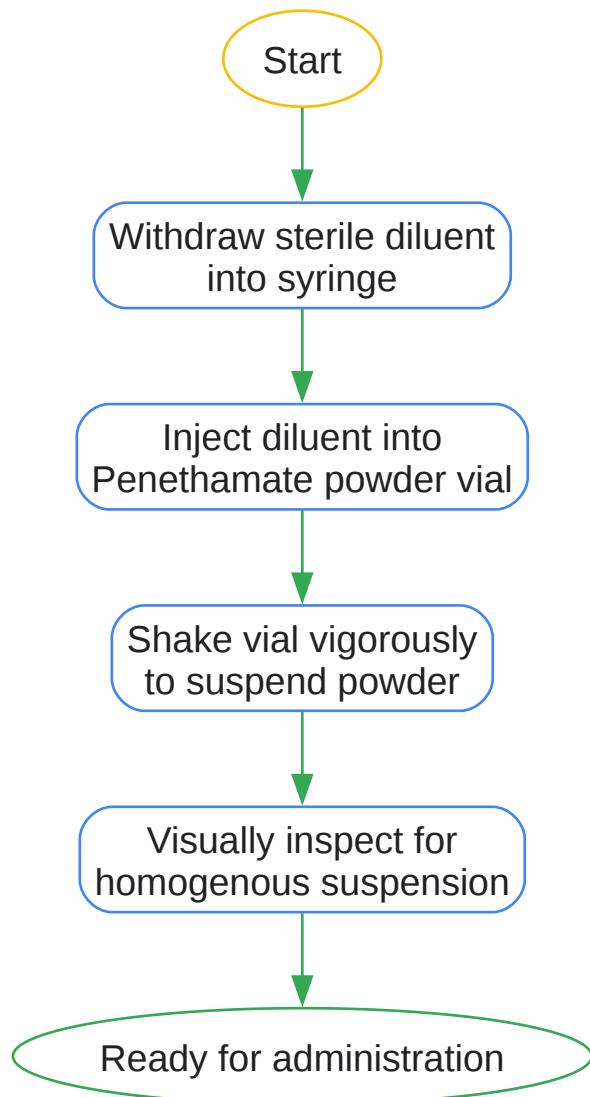
Materials:

- Vial of **Penethamate** hydriodide powder
- Vial of sterile diluent (e.g., Water for Injections)
- Sterile syringe and needle

Procedure:

- Using a sterile syringe, withdraw the entire contents of the sterile diluent vial.
- Inject the diluent into the vial containing the **Penethamate** hydriodide powder.
- Shake the vial vigorously until all the powder is fully suspended. The resulting suspension should be homogenous.
- The reconstituted suspension is now ready for intramuscular administration.

The following workflow diagram outlines the reconstitution process.



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Caption: Workflow for the reconstitution of **Penethamate** hydriodide powder.

Stability Considerations

The stability of reconstituted **Penethamate** solutions is a critical factor. Aqueous solutions of **Penethamate** are unstable, and the ester hydrolyzes to free penicillin and diethylaminoethanol. The rate of this hydrolysis increases with higher temperatures and pH. Studies have also investigated the chemical stability of **Penethamate** in oily formulations as a basis for developing ready-to-use oil-based products.^[4] The degradation of **Penethamate** is rapid in oily solutions, though it shows greater stability in oily suspensions.^[4]

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